6-(3-Hydroxypropyl)-2,3-dimethoxyphenol molecular weight

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Compound of Interest

Compound Name:	*6-(3-Hydroxypropyl)-2,3-dimethoxyphenol*
CAS No.:	*106800-30-0*
Cat. No.:	*B3210422*

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An In-depth Technical Guide to Syringyl-Type Phenolic Compounds: Focus on 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol

A Note on Nomenclature: The topic of this guide is **6-(3-Hydroxypropyl)-2,3-dimethoxyphenol**. However, a thorough review of chemical literature and databases indicates that this specific nomenclature is not commonly found. It is highly probable that this is a minor misnomer, and the intended compound of interest is 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol. This guide will focus on this well-documented compound, a significant syringyl-type phenolic compound. For completeness, this guide will also touch upon a closely related isomer, 4-(3-Hydroxypropyl)-2,6-dimethoxyphenol.

Introduction

5-(3-Hydroxypropyl)-2,3-dimethoxyphenol is a syringyl-type phenolic compound with considerable significance in the fields of natural product chemistry and biomass valorization.[1] As a derivative of the syringyl (S) unit of lignin, one of the most abundant organic polymers on Earth, this molecule serves as a crucial building block in research focused on converting lignin

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into value-added chemicals.[1] Its structure, featuring both phenolic and alcohol functional groups, makes it a versatile intermediate for a wide range of chemical transformations.[1] This guide provides a comprehensive overview of its molecular characteristics, analytical determination, potential applications, and synthesis considerations, tailored for researchers, scientists, and professionals in drug development.

Part 1: Core Molecular and Physicochemical Properties

The foundational step in understanding the utility of any chemical compound is a thorough characterization of its fundamental properties.

Molecular Identity and Weight

The molecular formula for 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol is C11H16O4.[1][2][3][4] This composition gives it a precise molecular weight of approximately 212.24 g/mol .[1][2][3][4]

Property	Value	Source
Molecular Formula	C11H16O4	, , ,
Molecular Weight	212.24 g/mol	, , ,
CAS Registry Number	63543-12-4	,
IUPAC Name	5-(3-hydroxypropyl)-2,3-dimethoxyphenol	
Synonyms	Benzenepropanol, 3-hydroxy-4,5-dimethoxy-	

Structural Representation

The molecular structure is key to its reactivity and function. Below is a 2D representation of the 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol molecule.

Caption: 2D structure of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol.

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Part 2: Relevance and Applications

The unique structure of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol makes it a compound of interest in sustainable chemistry and biorefinery processes. Its primary role is as a model compound for the syringyl units of lignin, aiding in the study of lignin depolymerization pathways.[1]

Key application areas currently being explored include:

- Biocatalysis: It serves as a substrate in studies involving unspecific peroxygenases (UPOs) for selective oxyfunctionalization. This can lead to the production of versatile chemical scaffolds for synthesizing pharmaceuticals, agrochemicals, and flavor compounds.[1]
- Green Chemistry: Researchers utilize this compound to investigate catalytic depolymerization pathways, such as the hydrogenolytic cleavage of lignin.[1]
- Materials Science: It is a valuable intermediate for synthesizing novel derivatives with enhanced functionalities for applications in bioplastics, resins, and other high-value materials, offering a renewable alternative to fossil-fuel-based aromatics.[1]

Part 3: Analytical Characterization

A multi-faceted analytical approach is essential for the unambiguous identification and quantification of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful technique for the complete structural elucidation of this molecule. A combination of 1D (^{1}H and ^{13}C) and 2D NMR experiments is necessary to assign all proton and carbon signals and confirm its connectivity.[1]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present. The spectrum of this compound would be characterized by a broad absorption band in the 3600-3200 cm^{-1} region, which is indicative of the O-H stretching vibrations from both the phenolic and alcoholic hydroxyl groups.[1]

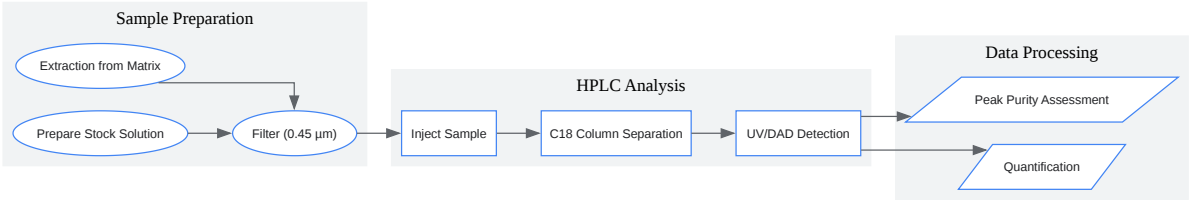
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Chromatographic Methods

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are robust techniques for the separation, identification, and quantification of phenolic compounds like 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol.[5][6][7][8]

Typical HPLC Workflow:

- Sample Preparation: A stock solution is prepared, typically in methanol or acetonitrile. For plant-derived samples, extraction with a suitable solvent, followed by centrifugation and filtration, is necessary.[6]
- Chromatographic Separation: A reversed-phase C18 column is commonly used with a mobile phase consisting of an organic solvent (like methanol or acetonitrile) and an acidified aqueous solution.[7]
- Detection: UV detection at approximately 280 nm is suitable. A diode-array detector (DAD) can provide the full UV spectrum for peak purity assessment.[6]



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Caption: Conceptual workflow for HPLC analysis.

Part 4: Synthesis Approaches (Conceptual)

While specific, detailed synthetic protocols for 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol are not readily available in public literature, its synthesis can be conceptually approached based on

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established organic chemistry principles for similar phenolic compounds. A plausible retrosynthetic analysis would involve the formation of the propyl side chain on a pre-functionalized dimethoxyphenol ring.

Potential synthetic strategies could involve:

- Friedel-Crafts Acylation: Acylation of a suitably protected 2,3-dimethoxyphenol with a 3-carbon acyl halide, followed by reduction of the ketone.
- Grignard Reaction: Reaction of a Grignard reagent derived from a protected 2,3-dimethoxybromobenzene with an appropriate 3-carbon epoxide or aldehyde.
- Cross-Coupling Reactions: Palladium-catalyzed cross-coupling reactions could also be employed to attach the side chain.

Part 5: A Note on the Isomer: 4-(3-Hydroxypropyl)-2,6-dimethoxyphenol

It is important to be aware of the closely related and more commonly referenced isomer, 4-(3-Hydroxypropyl)-2,6-dimethoxyphenol, also known as Dihydrosinapyl alcohol.

Property	Value	Source
Molecular Formula	C11H16O4	, ,
Molecular Weight	212.24 g/mol	,
CAS Registry Number	20736-25-8	, ,
Synonyms	Dihydrosinapyl alcohol, Benzenepropanol, 4-Hydroxy-3,5-Dimethoxy-	,

This compound is also a derivative of lignin and shares many of the same research applications, particularly in the study of biomass conversion and as a potential antioxidant.[9] It has been reported in various plant species, including Jurinea leptoloba and Helianthus annuus.[10]

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Caption: 2D structure of 4-(3-Hydroxypropyl)-2,6-dimethoxyphenol.

Conclusion

5-(3-Hydroxypropyl)-2,3-dimethoxyphenol is a valuable molecule for the scientific community, particularly for those invested in sustainable chemistry and the development of biorenewable resources. Its role as a model compound for lignin degradation studies is pivotal for advancing the efficiency of biomass conversion. A thorough understanding of its physicochemical properties and the application of robust analytical techniques are essential for its effective utilization in research and development.

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